

Essential Safety and Logistical Information for Handling (+)-Turmerone

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Compound of Interest

Compound Name: (+)-Turmerone

Cat. No.: B1667624

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **(+)-Turmerone**, including operational and disposal plans, to ensure laboratory safety and build trust through value beyond the product itself.

Quantitative Data Summary

While specific occupational exposure limits such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established for **(+)-Turmerone**, the following table summarizes its key chemical and physical properties for easy reference.^[1]

Property	Value
Molecular Formula	C ₁₅ H ₂₀ O
Molecular Weight	216.32 g/mol
Appearance	Yellow oil[2]
Boiling Point	Not determined
Flash Point	Not applicable
Solubility	Soluble in methanol or DMSO[2]
GHS Classification	Skin Sensitization, Category 1; Eye Irritation, Category 2; Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 2[3][4][5]

Personal Protective Equipment (PPE)

To ensure the safety of personnel when handling **(+)-Turmerone**, the following personal protective equipment is mandatory:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Hand Protection: Use chemical-resistant, impervious gloves. Gloves must be inspected prior to use.[4][6]
- Body Protection: A lab coat is required to prevent skin contact. For larger quantities or in situations with a higher risk of splashing, wear fire/flammable resistant and impervious clothing.[4]
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, use a suitable respirator.[1]

Procedural, Step-by-Step Guidance

Handling and Storage:

- Ventilation: Handle **(+)-Turmerone** in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Avoid Contact: Take measures to avoid contact with skin and eyes, as well as inhalation of any mists or vapors.[4][6]
- Ignition Sources: Keep away from heat and all sources of ignition. Use non-sparking tools to prevent fire caused by electrostatic discharge.[4][6]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place. Keep it separate from foodstuff containers and incompatible materials such as strong oxidizing agents.[1][4][6] The recommended storage temperature is 2-8 °C.[7]

Spill Management:

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[4][6]
- Absorb: Absorb the spill with an inert material such as sand or earth.[1]
- Collect: Collect the absorbed material and any contaminated soil into a suitable, labeled container for disposal. Use spark-proof tools and explosion-proof equipment during collection.[4][6]
- Decontaminate: Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately rinse with pure water for at least 15 minutes. If symptoms persist, consult a doctor.[6][8]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention.[1][6][8]

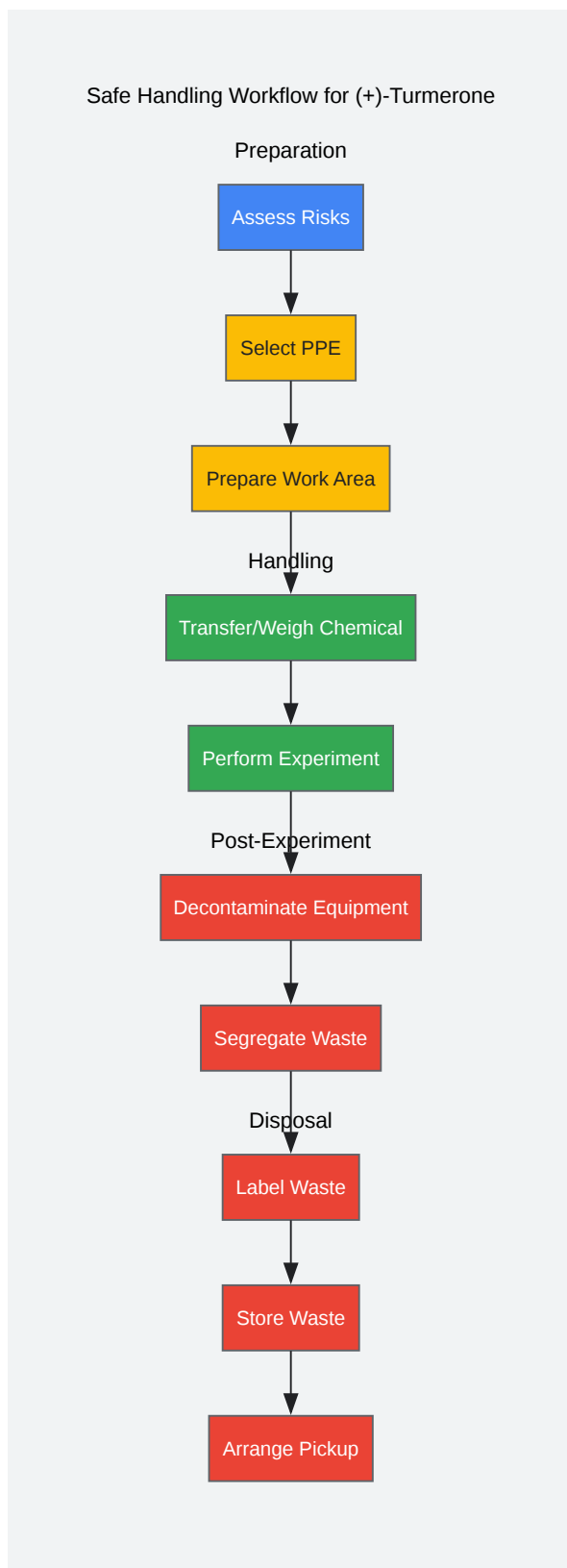
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[6]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][6]

Disposal Plan:

- Waste Collection: Collect waste **(+)-Turmerone** and contaminated materials in suitable, closed, and clearly labeled containers.
- Environmental Precaution: Avoid release into the environment.[4][5] Do not discharge into sewer systems.[4][6]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4][6]
- Regulatory Compliance: Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.[4][5][8]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[4][6]

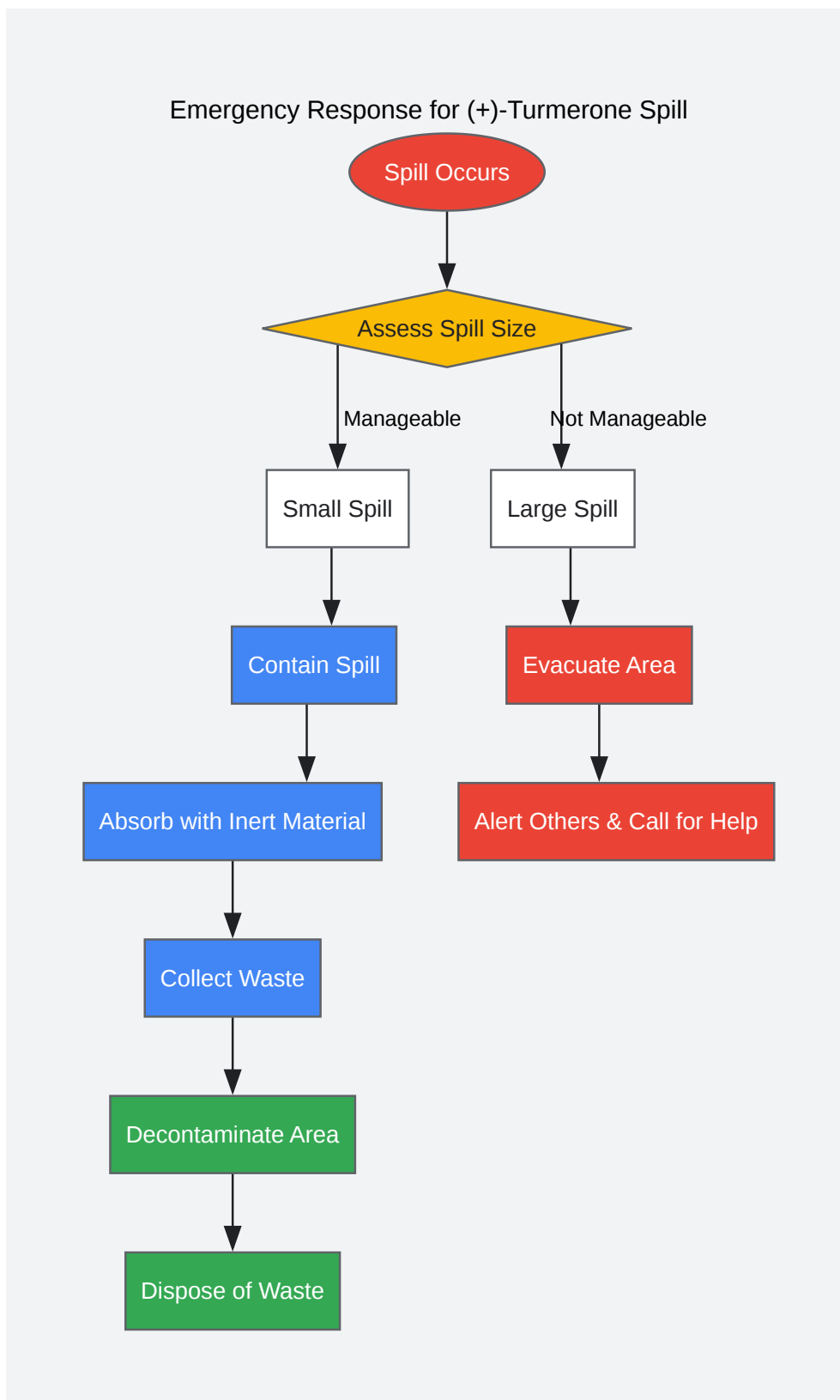
Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for safely handling **(+)-Turmerone**.



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Caption: General laboratory workflow for handling **(+)-Turmerone**.



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Caption: Decision workflow for responding to a **(+)-Turmerone** spill.

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